

Essential Safety and Logistical Information for Photoinitiator 184

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Compound of Interest

Compound Name: CB-184

Cat. No.: B185848

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Proper disposal of Photoinitiator 184 is crucial to ensure the safety of laboratory personnel and to prevent environmental contamination. This substance is a white to off-white crystalline powder and should be handled in accordance with good industrial hygiene and safety practices.

Summary of Chemical Properties

Property	Value
Chemical Name	1-Hydroxycyclohexyl phenyl ketone
CAS Number	947-19-3
Molecular Formula	C13H16O2
Molecular Weight	204.3 g/mol [1]
Appearance	White to off-white crystalline powder[1][2][3]
Melting Point	45-50°C[3][4][5]
Boiling Point	> 225°C[2]
Flash Point	> 150°C[2][4]
Water Solubility	Slightly soluble[4]

Personal Protective Equipment (PPE)

Before handling Photoinitiator 184 for disposal, ensure the following personal protective equipment is worn:

- Eye/Face Protection: Wear tight-fitting chemical splash goggles or a face shield.[\[5\]](#)
- Hand Protection: Wear protective gloves.[\[2\]](#)[\[5\]](#)
- Respiratory Protection: An effective dust mask is recommended, especially if dust formation is likely.[\[2\]](#)
- Skin and Body Protection: Wear appropriate working clothes and closed footwear.[\[2\]](#)

Step-by-Step Disposal Procedures

The disposal of Photoinitiator 184 must be conducted in compliance with all applicable federal, state, and local regulations.

- Waste Identification and Collection:
 - Collect waste Photoinitiator 184 in a designated, properly labeled, and securely closed container.
 - Avoid mixing with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
 - Do not dispose of this material down the drain.[\[2\]](#)
- Storage Pending Disposal:
 - Store the waste container in a cool, well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)
 - Keep the container securely closed to prevent the formation of dust-air mixtures, which could pose an explosion risk.[\[2\]](#)
- Disposal Method:
 - Dispose of the contents and container to an approved waste disposal plant.

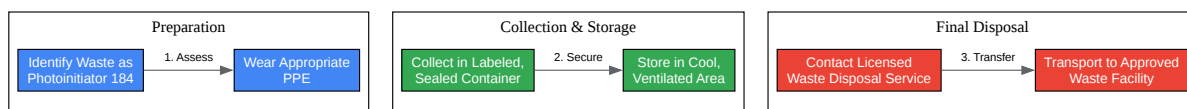
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.
- Provide the waste disposal service with a copy of the Safety Data Sheet for Photoinitiator 184.

Experimental Protocols

While this document focuses on disposal, understanding the context of its use is important for waste characterization. Photoinitiator 184 is commonly used to initiate the photopolymerization of unsaturated prepolymers, such as acrylates, in UV curable coatings and inks.[1] Waste from these processes may be contaminated with other chemicals and should be evaluated accordingly.

Visual Guidance

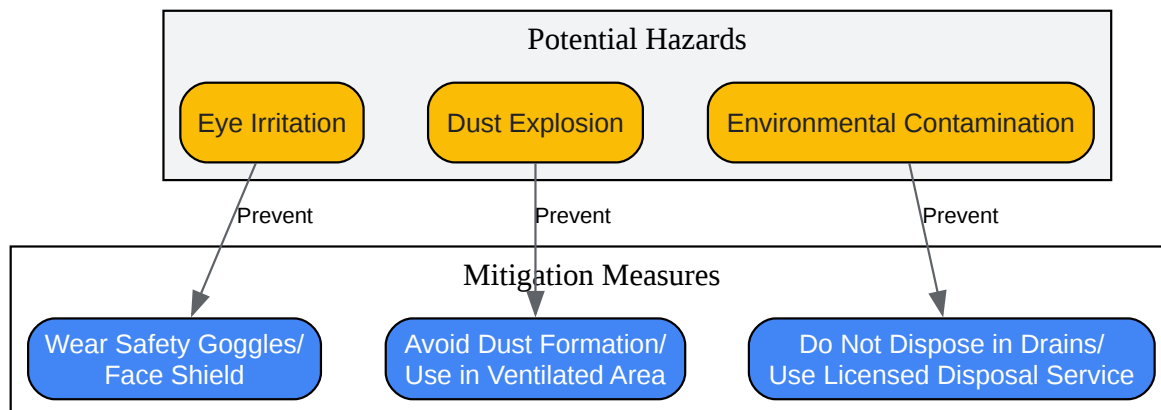
Logical Workflow for Disposal



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Caption: Logical workflow for the proper disposal of Photoinitiator 184.

Hazard Mitigation Pathway



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Caption: Key hazards of Photoinitiator 184 and their mitigation pathways.

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